

Personal protective equipment for handling SIAIS164018

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Compound of Interest

Compound Name: SIAIS164018

Cat. No.: B12405786

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Essential Safety and Handling Guide for SIAIS164018

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the PROTAC-based ALK and EGFR degrader, **SIAIS164018**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risk.

Personal Protective Equipment (PPE)

As a potent compound, **SIAIS164018** requires stringent handling protocols to prevent accidental exposure. The following personal protective equipment is mandatory when working with this compound, particularly when handling the powder or preparing stock solutions.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles with Side-Shields	Must be worn at all times in the laboratory to protect from splashes or airborne particles.
Hand Protection	Chemical-Resistant Gloves (Nitrile)	Double gloving is recommended, especially when handling stock solutions. Check for perforations before use.
Body Protection	Impervious Laboratory Coat or Gown	Should be resistant to chemical permeation. Cuffed sleeves are recommended to protect wrists.
Respiratory Protection	NIOSH-Approved Respirator (e.g., N95)	Required when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosols.

Operational and Disposal Plans

Proper operational procedures and waste disposal are crucial for maintaining a safe laboratory environment. The following tables outline the step-by-step plans for handling and disposing of **SIAS164018**.

Operational Plan: Handling and Storage

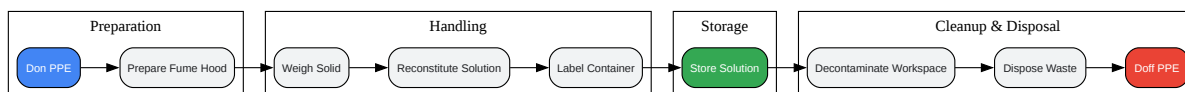
Step	Procedure
1.	Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within a certified chemical fume hood or Class II Biosafety Cabinet.
2.	Weighing and Reconstitution: Handle the solid compound exclusively within a containment system. Use dedicated spatulas and weighing boats. Reconstitute in an appropriate solvent as per the experimental protocol.
3.	Labeling: Clearly label all containers with the compound name (SIAIS164018), concentration, date, and user's initials.
4.	Storage of Solid: Store the solid compound at -20°C for up to 3 years. [1]
5.	Storage of Solutions: Store stock solutions in a sealed container at -80°C for up to 6 months or at -20°C for up to 1 month. [2] Avoid repeated freeze-thaw cycles. [1]
6.	Post-Handling: Decontaminate all surfaces and equipment after use. Remove PPE in the designated doffing area to prevent cross-contamination.

Disposal Plan

Step	Procedure
1.	Waste Segregation: All disposable materials that have come into contact with SIAIS164018 (e.g., gloves, pipette tips, vials) must be segregated as hazardous chemical waste.
2.	Solid Waste: Collect all contaminated solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.
3.	Liquid Waste: Collect unused solutions and contaminated solvents in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by institutional guidelines.
4.	Final Disposal: Dispose of all hazardous waste containing SIAIS164018 in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

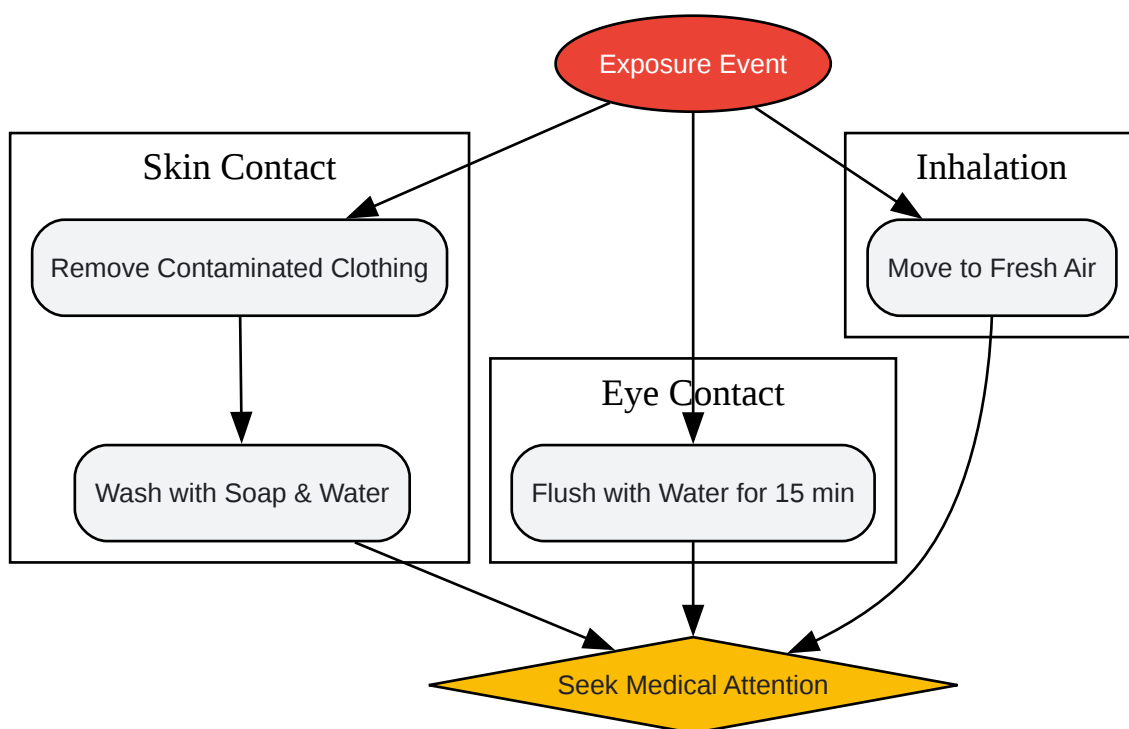
Visual Safety Workflows

To further clarify the procedural steps for handling **SIAIS164018**, the following diagrams illustrate the key workflows.



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Caption: Workflow for the safe handling of **SIAIS164018** from preparation to disposal.



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Caption: Decision-making process for immediate actions following an exposure event.

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References

- 1. SIAIS164018 hydrochloride | PROTACs | | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
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